

Application Notes and Protocols for Dibutylamine as a Flotation Agent in Mining

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Compound of Interest

Compound Name: *Dibutylamine*

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Introduction

Dibutylamine, a secondary amine, and its derivatives can function as cationic collectors in the froth flotation of various minerals. Cationic collectors are primarily utilized for the flotation of non-sulfide minerals, particularly silicates, and in the reverse flotation of iron ores where silica is floated away from the iron-bearing minerals. The effectiveness of **dibutylamine** as a flotation agent is dependent on factors such as the mineralogy of the ore, pulp pH, collector dosage, and the presence of other reagents like frothers and modifiers. These notes provide an overview of the application of **dibutylamine** and its derivatives, along with representative experimental protocols based on studies of similar amine collectors.

Mechanism of Action

As a cationic collector, **dibutylamine** adsorbs onto negatively charged mineral surfaces. In aqueous solutions, the amine group can be protonated to form a positively charged ion ($R_2NH_2^+$). This cationic species then electrostatically interacts with anionic sites on the mineral surface, rendering the mineral hydrophobic and facilitating its attachment to air bubbles in the flotation cell. The primary mechanism is often the physical adsorption of the ammonium ion onto the mineral surface.

The following diagram illustrates the general adsorption mechanism of a secondary amine collector like **dibutylamine** on a quartz surface.

Caption: Adsorption mechanism of **dibutylamine** on a quartz surface.

Applications and Experimental Protocols

Reverse Flotation of Silica from Iron Ore

In the beneficiation of iron ore, reverse flotation is a common technique to remove silica (quartz) impurities. Cationic collectors like **dibutylamine** are effective in this process.

Experimental Protocol: Reverse Flotation of Quartz from Hematite

This protocol is based on typical conditions for amine-based reverse flotation of iron ore.

- Ore Preparation:
 - Grind the iron ore to a particle size of 80% passing 75 μm .
 - Prepare a pulp with a solids concentration of 30-40% (w/w) in a flotation cell.
- Conditioning:
 - Adjust the pulp pH to 10.0-10.5 using NaOH.
 - Add a depressant for hematite, such as corn starch, at a dosage of 500-1000 g/t. Condition the pulp for 5 minutes.
 - Add **Dibutylamine** (as a collector) at a dosage of 100-300 g/t. Condition for another 3 minutes.
 - Add a frother, such as Methyl Isobutyl Carbinol (MIBC), at a dosage of 20-50 g/t and condition for 1 minute.
- Flotation:
 - Introduce air into the flotation cell to generate a froth.
 - Collect the froth (containing the floated quartz) for a predetermined time (e.g., 5-10 minutes).

- The remaining slurry (underflow) is the iron concentrate.
- Analysis:
 - Filter, dry, and weigh the concentrate and tailings.
 - Analyze the Fe and SiO₂ content in both fractions to determine the grade and recovery.

Illustrative Data for Amine-based Reverse Flotation of Iron Ore

Parameter	Value	SiO ₂ Grade in Froth (%)	Fe Recovery in Underflow (%)
pH	9.5	85.2	92.5
10.0	88.1	94.3	91.2
10.5	90.5	93.8	
Collector Dosage (g/t)	100	82.4	
200	89.6	94.1	91.2
300	91.3	93.5	

Flotation of Silicate Minerals (e.g., Feldspar, Lepidolite)

Dibutylamine can be used for the flotation of silicate minerals from other gangue minerals. The following protocol is a representative example for the flotation of lepidolite, a lithium-bearing mica.

Experimental Protocol: Flotation of Lepidolite

This protocol is adapted from studies using dodecylamine, a primary amine with similar collector properties.

- Ore Preparation:
 - Grind the lepidolite ore to a desired particle size fraction (e.g., -90 + 75 µm).

- Prepare a pulp with a solids concentration of 20-25% (w/w).
- Conditioning:
 - Adjust the pulp pH to the desired level (e.g., 3.0, 7.0, or 11.0) using HCl or NaOH.
 - Add **Dibutylamine** at a specific concentration (e.g., 5×10^{-5} M). Condition for 5 minutes.
 - Add a frother (e.g., pine oil) at a dosage of 30 g/t and condition for 1 minute.
- Flotation:
 - Perform flotation and collect the froth at timed intervals (e.g., 1, 3, 5, 10 minutes).
- Analysis:
 - Determine the recovery of lepidolite in the froth concentrate.

Illustrative Data for Amine Flotation of Lepidolite

pH	Collector Conc. (M)	Particle Size (μm)	Lepidolite Recovery (%)
3.0	5×10^{-5}	-90 + 75	85.2
7.0	5×10^{-5}	-90 + 75	91.5
11.0	5×10^{-5}	-90 + 75	92.8
11.0	2.5×10^{-5}	-90 + 75	88.4
11.0	8.0×10^{-5}	-90 + 75	94.1

Flotation of Sulfide Ores (using Dibutylamine Derivatives)

While **dibutylamine** itself is not a typical collector for sulfide ores, its derivatives, such as ammonium dibutyl dithiophosphate (ADD), are effective. ADD acts as a collector for copper, gold, and silver-bearing sulfide minerals.^{[1][2]}

Experimental Protocol: Flotation of Copper Sulfide Ore using Ammonium Dibutyl Dithiophosphate (ADD)

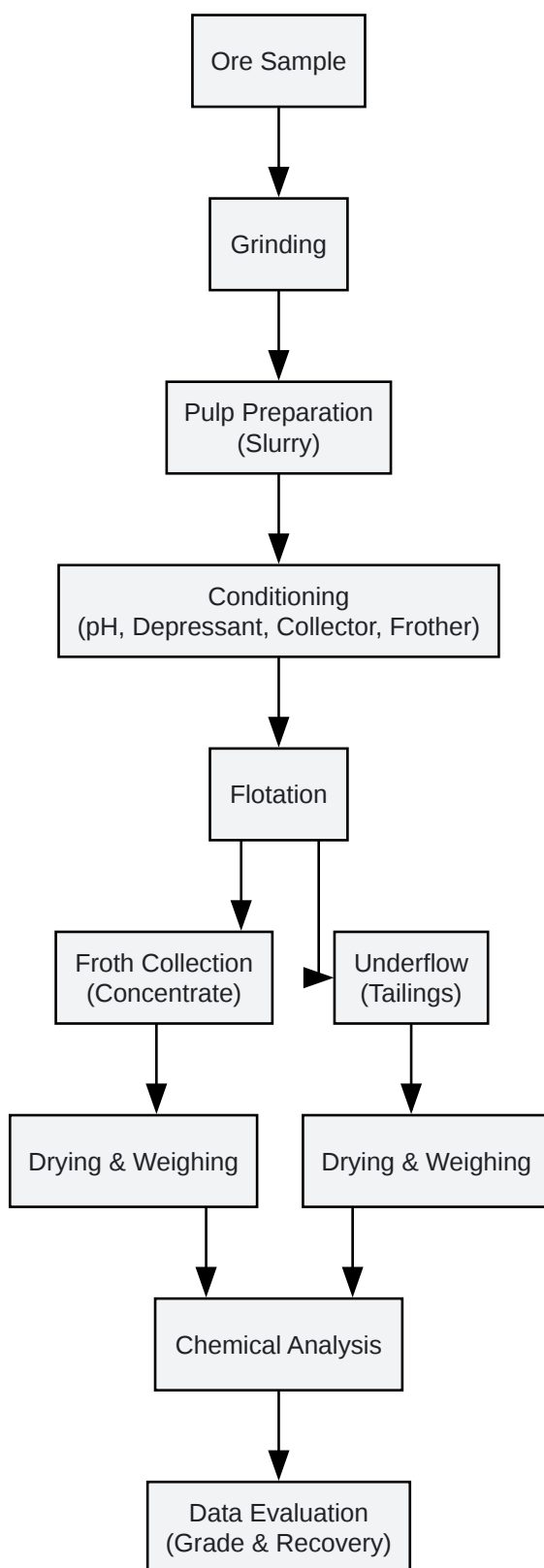
- Ore Preparation:
 - Grind the copper sulfide ore to a fineness of 70% passing 74 μm .
 - Prepare a pulp at a solids concentration of 35% (w/w).
- Conditioning:
 - Adjust the pulp pH to 11.0 using lime (CaO).
 - Add ADD as the primary collector at a dosage of 10-50 g/t.
 - Optionally, a secondary collector like a xanthate (e.g., Butyl Xanthate) can be added at 5-20 g/t.
 - Add a frother (e.g., terpenic oil) at a dosage of 10-40 g/t.
 - Condition the pulp for 5-10 minutes.
- Flotation:
 - Carry out rougher flotation and collect the concentrate.
 - The rougher concentrate can be subjected to one or more cleaning stages to improve the grade.

Illustrative Data for Copper Sulfide Flotation with ADD

ADD Dosage (g/t)	Butyl Xanthate (g/t)	Copper Grade in Concentrate (%)	Copper Recovery (%)
10	5	18.5	85.2
20	10	20.1	88.9
30	15	21.3	90.5
40	20	21.8	90.1
50	20	22.0	89.8

Logical Workflow for Flotation Experimentation

The following diagram outlines the general workflow for a laboratory-scale flotation test using a collector like **dibutylamine**.



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Caption: General workflow for a laboratory flotation experiment.

Concluding Remarks

Dibutylamine and its derivatives represent a class of cationic collectors with potential applications in the flotation of non-sulfide minerals and the reverse flotation of silica from iron ores. The provided protocols and data, based on the performance of similar amine collectors, serve as a starting point for researchers and scientists in developing specific flotation schemes. It is crucial to optimize parameters such as pH, collector dosage, and the use of modifiers for each specific ore to achieve the desired separation efficiency. Further research into the synthesis and application of novel **dibutylamine** derivatives could lead to the development of more selective and efficient flotation agents for a wider range of minerals.

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References

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